

Application Notes and Protocols for Propisochlor Emulsifiable Concentrates

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Propisochlor*

Cat. No.: *B166880*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the formulation, characterization, and application of **Propisochlor** as an Emulsifiable Concentrate (EC).

Propisochlor is a selective, pre-emergence herbicide belonging to the chloroacetamide class, primarily used for the control of annual grasses and certain broadleaf weeds in various crops. [1][2][3] The EC formulation allows for the effective dispersion of the water-insoluble active ingredient in water for spray applications.[1]

Propisochlor: Physicochemical Properties

Understanding the properties of the active ingredient is crucial for formulation development.

Property	Value	Reference
Chemical Name	2-chloro-N-(2-ethyl-6-methylphenyl)-N-[(propan-2-yloxy)methyl]acetamide	[4] [5]
CAS Number	86763-47-5	[2] [3] [4]
Molecular Formula	C ₁₅ H ₂₂ ClNO ₂	[4] [5]
Molecular Weight	283.80 g/mol	[4] [5]
Appearance	Pure: Colorless liquid; Technical: Brown liquid	[3]
Density	1.097 g/cm ³	[6]
Melting Point	21.6 °C	[3]
Water Solubility	184 mg/L at 20 °C	[6]
Solubility in Organic Solvents	Soluble in most organic solvents	[3]
Mode of Action	Inhibition of very-long-chain fatty acids (VLCFAs), leading to the inhibition of cell division. Absorbed by the shoots of germinating plants.	[5]

Representative Formulation of Propisochlor 720 g/L EC

While specific proprietary formulations are confidential, a representative formulation for a high-concentration **Propisochlor** EC can be constructed based on common components found in similar chloroacetamide herbicide ECs and patent literature. This example is for developmental purposes.

Component	Function	Representative Composition (% w/w)
Propisochlor (92% Technical)	Active Ingredient	~78.3%
Aromatic Hydrocarbon Solvent (e.g., Solvesso™ 200)	Solvent	~10 - 15%
Anionic Emulsifier (e.g., Calcium Dodecylbenzene Sulfonate)	Emulsifier (for spontaneity)	~3 - 5%
Non-ionic Emulsifier (e.g., Castor oil ethoxylate)	Emulsifier (for stability)	~3 - 5%
Stabilizer/Adjuvant (e.g., Epoxidized Soybean Oil)	Stabilizer	~1 - 2%

Experimental Protocols

Preparation of Propisochlor 720 g/L EC (Lab Scale)

This protocol describes the preparation of a 100 mL batch of the representative formulation.

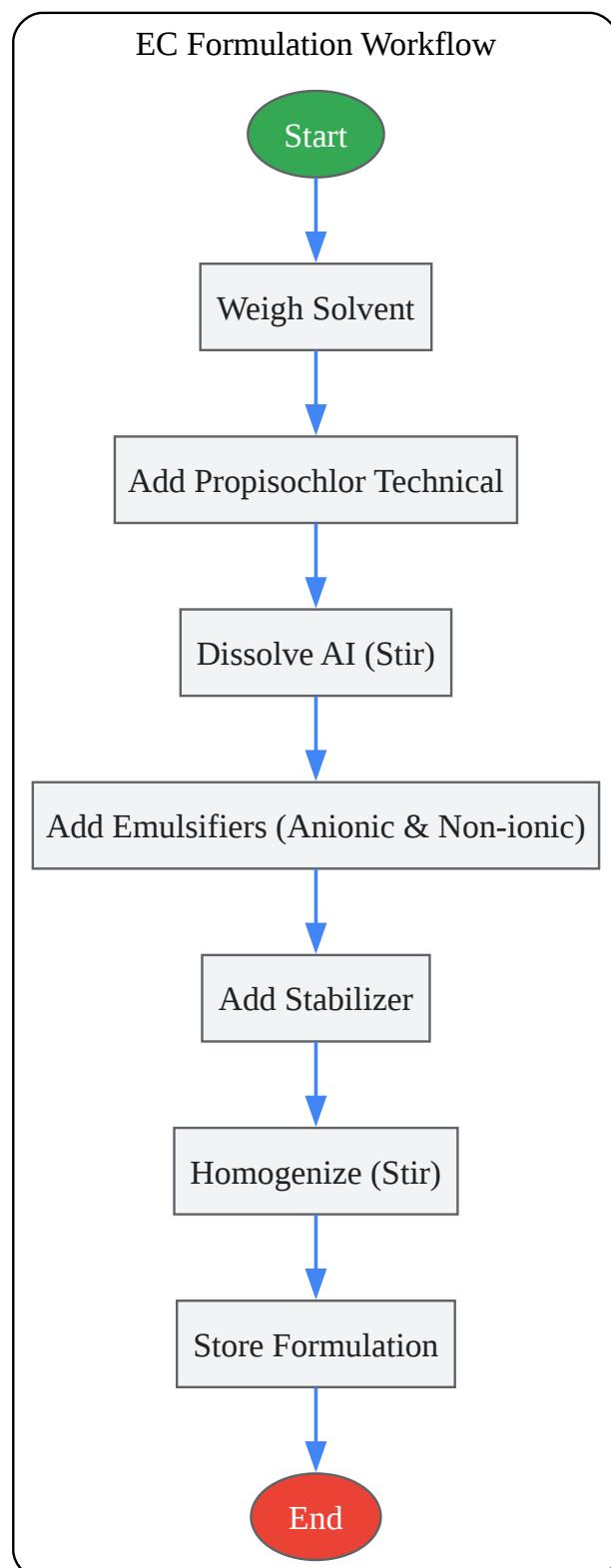
Materials and Equipment:

- **Propisochlor** technical grade (92% purity)
- Aromatic hydrocarbon solvent
- Anionic and non-ionic emulsifiers
- Stabilizer
- 250 mL glass beaker
- Magnetic stirrer and stir bar
- Pipettes and graduated cylinders

- Analytical balance

Procedure:

- In the 250 mL beaker, weigh the required amount of the aromatic hydrocarbon solvent.
- Place the beaker on the magnetic stirrer and begin gentle agitation.
- Slowly add the weighed amount of technical **Propisochlor** to the solvent.
- Stir the mixture until the active ingredient is completely dissolved. This may take 20-30 minutes.
- Add the specified amounts of the anionic and non-ionic emulsifiers to the mixture.
- Add the stabilizer to the formulation.
- Continue stirring for an additional 15-20 minutes to ensure a homogenous mixture.
- Transfer the final formulation to a suitable storage container.



[Click to download full resolution via product page](#)

Propisochlor EC Formulation Workflow

Quality Control Protocols

This test evaluates the ability of the EC to form a stable emulsion upon dilution with water.

Materials and Equipment:

- **Propisochlor** EC formulation
- CIPAC standard hard water D
- 100 mL graduated cylinders with stoppers
- Water bath maintained at $30^{\circ}\text{C} \pm 1^{\circ}\text{C}$
- Timer

Procedure:

- Pour 95 mL of CIPAC standard hard water D into a 100 mL graduated cylinder.
- Add 5 mL of the **Propisochlor** EC formulation to the cylinder.
- Stopper the cylinder and invert it 10-30 times to ensure thorough mixing.
- Place the cylinder in the water bath at 30°C .
- Observe and record the amount of cream or oil separation at the top and/or sediment at the bottom at specified time intervals (e.g., 30 minutes, 1 hour, 2 hours).[\[7\]](#)
- A stable formulation should show minimal to no separation within the test period.

This test assesses the chemical and physical stability of the formulation under elevated temperature conditions.

Materials and Equipment:

- **Propisochlor** EC formulation in a sealed container
- Oven maintained at $54^{\circ}\text{C} \pm 2^{\circ}\text{C}$

- Equipment for emulsion stability testing

Procedure:

- Place a sealed sample of the **Propisochlor** EC in the oven at 54°C for 14 days.
- After the storage period, allow the sample to cool to room temperature.
- Visually inspect the sample for any signs of crystallization, phase separation, or significant changes in color or viscosity.
- Re-evaluate the formulation's properties, including active ingredient content and emulsion stability, to check for degradation.

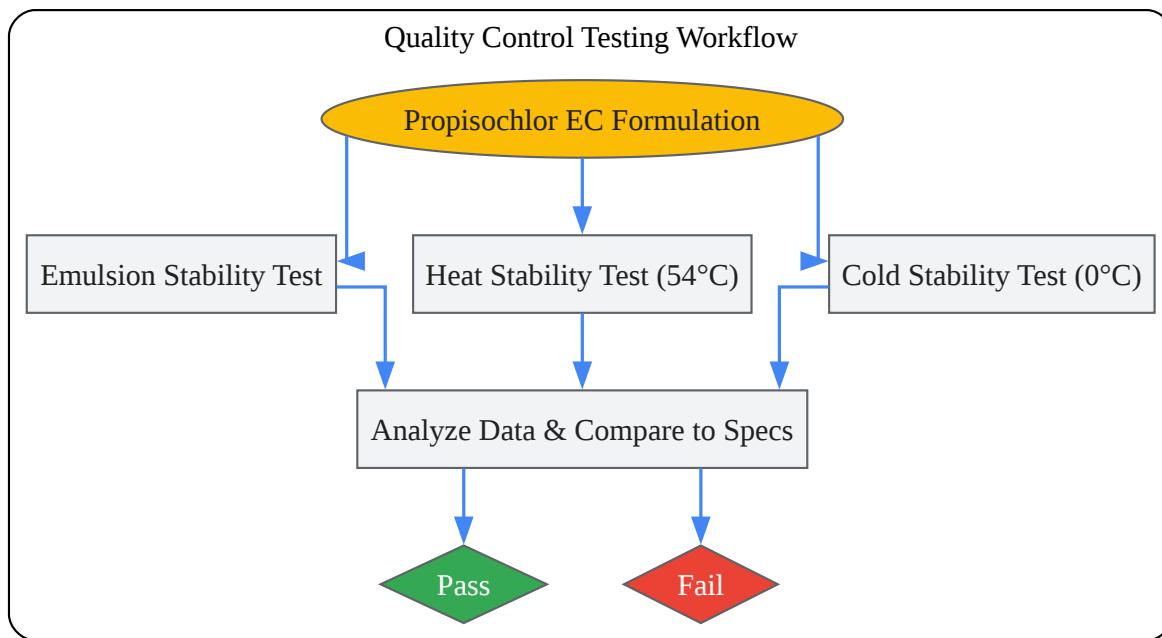
This protocol evaluates the formulation's stability at low temperatures.

Materials and Equipment:

- **Propisochlor** EC formulation in a sealed, clear container
- Freezer or cold chamber maintained at 0°C ± 2°C

Procedure:

- Place a sealed sample of the **Propisochlor** EC in the cold chamber at 0°C for 7 days.
- After the storage period, remove the sample and allow it to return to room temperature.
- Visually inspect the sample for any crystal formation or phase separation. A stable formulation should remain a clear, homogenous liquid.



[Click to download full resolution via product page](#)

Quality Control Testing Workflow

Efficacy and Application Protocols

Efficacy Data Summary

Field trials have demonstrated the efficacy of **Propisochlor** 720 g/L EC for pre-emergence weed control.

Target Weed Species	Application Rate (g a.i./ha)	Control Efficacy	Reference
Brachiaria plantaginea	1008 - 1152	Efficient control up to 45 days	[8]
Digitaria horizontalis	1008 - 1152	Efficient control up to 45 days	[8]
Eleusine indica	1008 - 1152	Efficient control up to 45 days	[8]
Amaranthus viridis	1008 - 1152	Efficient control up to 45 days	[8]
Bidens pilosa	1008 - 1152	Efficient control up to 45 days	[8]
Various annual grasses and broadleaf weeds in green peas	1800 - 2160	Good to excellent weed control	[9]
Various weeds in winter oilseed rape	2160 (3.0 L/ha of 720 EC)	Very high efficacy	[10]

Protocol for a Pre-emergence Herbicide Field Trial

This protocol outlines a general procedure for evaluating the efficacy of a **Propisochlor** EC formulation in a field setting.

Objective: To determine the efficacy of different application rates of **Propisochlor** 720 g/L EC on the control of target weed species and to assess crop safety.

Experimental Design:

- Design: Randomized Complete Block Design (RCBD).
- Replications: 4.
- Plot Size: To be determined based on equipment and site, e.g., 2m x 5m.

- Treatments:
 - Untreated Control (weedy check)
 - **Propisochlor** 720 EC at a low rate (e.g., 1080 g a.i./ha)
 - **Propisochlor** 720 EC at a medium rate (e.g., 1440 g a.i./ha)
 - **Propisochlor** 720 EC at a high rate (e.g., 2160 g a.i./ha)
 - A standard commercial herbicide for comparison.

Procedure:

- Site Selection: Choose a field with a known history of uniform infestation of the target weed species.[\[11\]](#)
- Plot Layout: Mark out the plots according to the experimental design, ensuring buffer zones between plots to prevent spray drift.
- Application:
 - Calibrate the sprayer to deliver the correct volume of water (e.g., 200 L/ha).[\[12\]](#)
 - Prepare the spray solutions for each treatment by diluting the required amount of **Propisochlor** EC in water.
 - Apply the treatments uniformly to the soil surface before the emergence of the crop and weeds.
- Data Collection:
 - Weed Control: At regular intervals (e.g., 14, 28, and 45 days after application), assess weed control using visual ratings (0% = no control, 100% = complete control) and/or by counting the number of weeds per unit area (e.g., a 0.25 m² quadrat).
 - Crop Phytotoxicity: Visually assess the crop for any signs of injury (e.g., stunting, chlorosis, necrosis) at the same intervals as the weed control assessment, using a similar

rating scale.

- Yield: At the end of the growing season, harvest the crop from a designated area within each plot and measure the yield.
- Data Analysis: Analyze the collected data using appropriate statistical methods (e.g., ANOVA) to determine significant differences between treatments.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. m.youtube.com [m.youtube.com]
- 2. Herbicide Pesticide Propisochlor 720g/L Ec [rayfull.net]
- 3. Propisochlor [jschanglong.com]
- 4. Propisochlor | C15H22ClNO2 | CID 167454 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Propisochlor [sitem.herts.ac.uk]
- 6. cdn.chemservice.com [cdn.chemservice.com]
- 7. researchgate.net [researchgate.net]
- 8. Effect of propisochlor with and without other herbicides in pre and post-emergence in corn - Weed Control Journal [weedcontroljournal.org]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. peaceforageseed.ca [peaceforageseed.ca]
- 12. Optimising Your Pre-emergence Herbicide Application: A Guide for Autumn | Agrii [agrii.co.uk]
- To cite this document: BenchChem. [Application Notes and Protocols for Propisochlor Emulsifiable Concentrates]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b166880#propisochlor-formulation-as-emulsifiable-concentrates>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com